

Synthesis and Characterization of Sodium p-Hydroxybenzene

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Compound of Interest

Compound Name:	Sodium p-hydroxybenzenesulphonate
CAS No.:	28469-73-0
Cat. No.:	B3028714

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Executive Summary

Sodium p-hydroxybenzenesulphonate (also known as sodium 4-hydroxybenzenesulfonate or sodium phenolsulfonate) is a highly versatile aromatic ingredients (APIs), difluoromethyl sulfonates, and complex coordination polymers. This whitepaper provides a comprehensive, self-validating protocol thermodynamic control required to achieve high para-regioselectivity—this guide equips researchers with the mechanistic understanding needed to synthesize

Mechanistic Rationale: Kinetics vs. Thermodynamics in Phenol Sulfonation

The electrophilic aromatic substitution of phenol using concentrated sulfuric acid is a textbook example of a reaction governed by the delicate balance negotiable for achieving high yields of the desired para-isomer.

- Kinetic Control (Ortho-Isomer):** At lower temperatures (25–40 °C), the reaction is kinetically controlled. The hydroxyl group's proximity to the incoming electrophile (causing steric hindrance and hydrogen bonding) results in a lower activation energy for the ortho-isomer (approx. 15 kJ/mol). Consequently, o-phenolsulfonic acid forms rapidly as the major product[3][4].
- Thermodynamic Control (Para-Isomer):** Sulfonation is a reversible process. By elevating the reaction temperature to 100–110 °C, the system gains enough energy to overcome the kinetic barrier. The less hindered ortho-isomer reverts to phenol and sulfuric acid, which then re-react to form the thermodynamically more stable p-phenolsulfonic acid[1][4].

To synthesize **sodium p-hydroxybenzenesulphonate**, our protocol intentionally bypasses the kinetic product by enforcing high-temperature thermodynamic control.

Experimental Protocol: Synthesis and Downstream Processing

Phase 1: Sulfonation (Thermodynamic Control)

Objective: Drive the reversible sulfonation equilibrium entirely toward the para-isomer.

- Apparatus Setup:** Equip a 500 mL three-neck round-bottom flask with a mechanical stirrer, a reflux condenser, and a thermometer. Purge the system with nitrogen to prevent moisture ingress.
- Reagent Loading:** Add 94.1 g (1.0 mol) of molten phenol to the flask.
- Electrophile Addition:** While stirring vigorously, add 104 g (1.06 mol) of concentrated sulfuric acid (96–98%) dropwise. Causality Note: The addition of sulfuric acid to phenol is exothermic; controlled addition is critical to prevent runaway reactions and the formation of bis(hydroxyphenyl) sulfone byproducts[3].
- Thermodynamic Equilibration:** Heat the mixture to 100–110 °C using an oil bath and maintain this temperature for 5–6 hours. This extended heating allows the system to reach thermodynamic equilibrium, favoring the para-isomer[1][3].

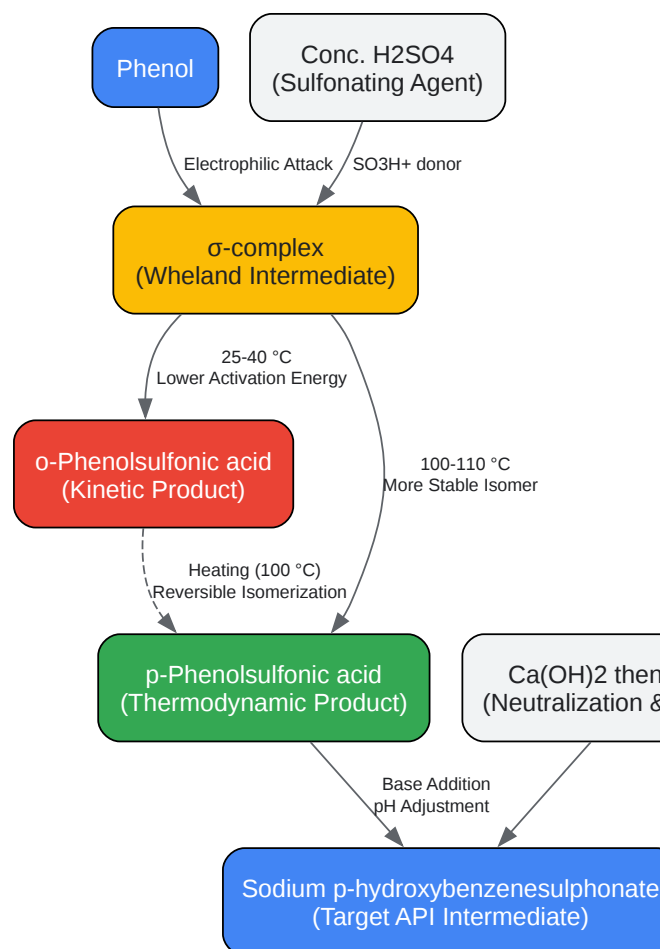
Phase 2: Neutralization and Salt Exchange

Objective: Selectively neutralize the product and remove excess unreacted sulfuric acid without co-precipitating sodium sulfate.

Direct neutralization with sodium hydroxide (NaOH) is problematic because the unreacted sulfuric acid will form highly soluble sodium sulfate, which is difficult to remove. An intermediate method is utilized[5].

- **Quenching:** Cool the reaction mixture to 90 °C and carefully dilute with 200 mL of distilled water.
- **Calcium Precipitation:** Slowly add calcium hydroxide ($\text{Ca}(\text{OH})_2$) until the pH reaches 7.0. This neutralizes both the p-phenolsulfonic acid and the excess (CaSO_4).
- **Primary Filtration:** Filter the hot mixture to remove the CaSO_4 byproduct, yielding a purified aqueous solution of calcium p-phenolsulfonate[5].
- **Salt Exchange:** To the filtrate, add a stoichiometric amount of sodium carbonate (Na_2CO_3). This triggers a rapid salt exchange, precipitating calcium carbonate.
- **Secondary Filtration & Crystallization:** Filter out the CaCO_3 and concentrate the filtrate under reduced pressure. Cool the concentrated solution to 0 °C to precipitate the sodium salt.
- **Drying:** Filter and wash the white crystals with cold ethanol, then dry under vacuum at 120 °C to yield the anhydrous salt (moisture content drops to <0.1%).

Pathway Visualization



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Reaction workflow showing thermodynamic control and neutralization to yield the target sodium salt.

Analytical Characterization

Rigorous characterization is essential to confirm the regioselectivity (absence of the ortho-isomer) and the purity of the synthesized salt.

- **Nuclear Magnetic Resonance (NMR):** ^1H NMR ($\text{DMSO}-d_6$) is highly diagnostic for the para-substitution pattern. The aromatic protons exhibit a characteristic doublet, confirming the symmetry of the 1,4-disubstituted benzene ring.

- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR analysis confirms the presence of the key functional groups. The sulfonate group (S=O) exhibits two strong absorption bands at 1150 cm^{-1} and 1350 cm^{-1} respectively. The aromatic C=C stretching is observed at 1655 cm^{-1} , and a broad band >3100 cm^{-1} corresponds to the phenolic -OH stretch[7].
- Ultraviolet-Visible Spectroscopy (UV-Vis): The UV-Vis spectrum of the compound is highly pH-dependent due to the deprotonation of the phenolic OH. Upon raising the pH to 10, the formation of the phenoxide ion causes a bathochromic shift to 254 nm[8].

Data Presentation

Table 1: Summary of Characterization Data for **Sodium p-hydroxybenzenesulphonate**

Analytical Method	Key Observations / Spectral Peaks
^1H NMR (DMSO- d_6)	δ 6.79 (d, 2H), 7.48 (d, 2H)
FTIR	1200 cm^{-1} , 1037 cm^{-1}
FTIR	1655 cm^{-1}
UV-Vis	λ_{max} = 231 nm (pH 6) $\rightarrow$ 254 nm (pH 10)
Melting Point	> 300 $^{\circ}\text{C}$
Solubility	Soluble in water (24g/100mL), hot alcohol

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